

Definitive Identification of Geranyl Tiglate in Complex Essential Oil Matrices

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Compound of Interest

Compound Name: Geranyl tiglate

CAS No.: 7785-33-3

Cat. No.: B1588176

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This guide provides a comprehensive framework for the unambiguous identification and characterization of **geranyl tiglate**, a significant monoterpene ester, within the intricate milieu of essential oils. Moving beyond rudimentary protocols, we will explore the causality behind methodological choices, establish self-validating workflows, and underscore the analytical rigor required for confident identification in research, quality control, and development settings.

Strategic Importance of Geranyl Tiglate

Geranyl tiglate, the ester formed from geraniol and tiglic acid, is a key contributor to the characteristic aroma of various essential oils, notably those from the *Pelargonium* genus (Geranium)[1]. Its organoleptic profile is described as a pleasant blend of fruity, floral, and herbaceous notes, with a sweet, geranium-like character[2][3]. This makes it a valuable component in the fragrance, flavor, and cosmetics industries[4][5]. Beyond its aromatic properties, the broader class of monoterpenes and their esters are under active investigation for various potential therapeutic benefits, including antimicrobial and anti-inflammatory effects, making their precise identification critical for pharmacological research[4][6][7].

The primary analytical challenge lies in the inherent complexity of essential oils, which are volatile cocktails of dozens to hundreds of compounds. Specifically, the presence of structural isomers (e.g., neryl tiglate) and other esters with similar molecular weights necessitates a multi-faceted analytical approach to prevent misidentification[8].

Physicochemical Characteristics

A foundational understanding of **geranyl tiglate**'s properties is essential for developing appropriate analytical methods. It is a colorless to pale yellow oily liquid that is soluble in alcohol but insoluble in water[3][9].

Property	Value	Source
IUPAC Name	[(2E)-3,7-dimethylocta-2,6-dienyl] (E)-2-methylbut-2-enoate	PubChem[9]
Molecular Formula	C ₁₅ H ₂₄ O ₂	PubChem[9]
Molecular Weight	236.36 g/mol	BOC Sciences[6], Chem-Impex[4]
Boiling Point	149-151 °C @ 7 mmHg	ChemicalBook[3], Chem-Impex[4]
Density	~0.923 g/mL @ 25 °C	ChemicalBook[3]
Refractive Index	~1.478 - 1.485 @ 20 °C	The Good Scents Company[2], PubChem[9]
LogP (o/w)	~4.7 - 5.7	PubChem[9], ChemicalBook[3]

The Cornerstone of Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography (GC) coupled with mass spectrometry (MS) is the gold standard for essential oil profiling due to its exceptional separating power and definitive identification capabilities[1][10][11]. The process separates volatile compounds based on their boiling points and interactions with the stationary phase of the GC column, after which the MS detector

fragments the eluted molecules and records their mass-to-charge ratio, generating a unique chemical fingerprint^[10].

The Rationale Behind Methodological Choices

Column Selection: The Principle of Orthogonality

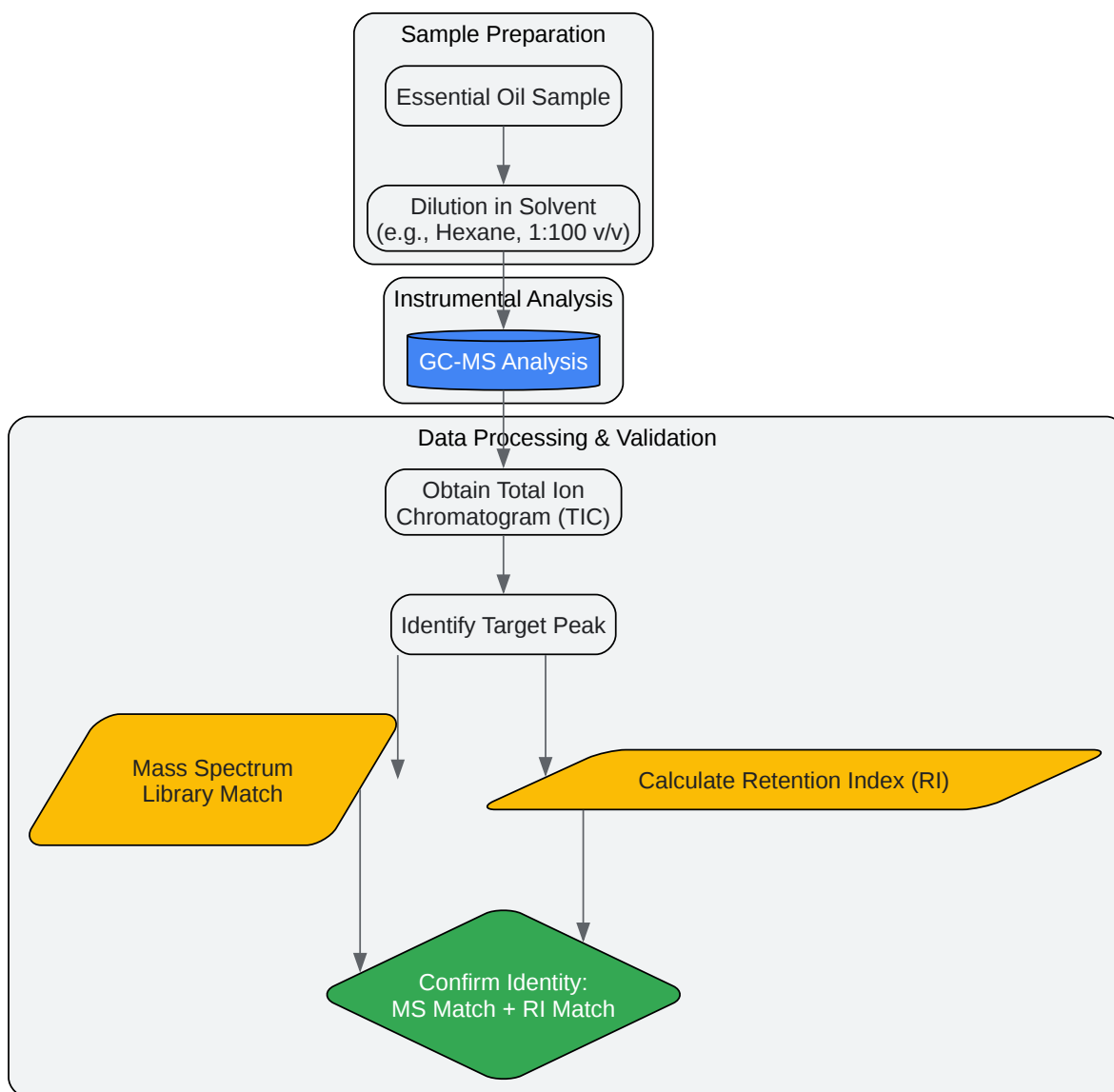
The choice of GC column is the most critical parameter for achieving successful separation. A two-column approach is strongly recommended for unambiguous identification.

- **Primary Column (Non-Polar):** A column with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5, HP-5MS) is the workhorse for essential oil analysis. Its non-polar nature separates compounds primarily by their boiling points, and the vast majority of historical data and commercial mass spectral libraries are built using these columns.
- **Secondary Column (Polar):** A polyethylene glycol (PEG) stationary phase column (e.g., DB-WAX, HP-INNOWax) provides an orthogonal separation mechanism. It separates compounds based on polarity. Isomers or structurally similar compounds that co-elute on a non-polar column are often well-resolved on a polar one.

This dual-analysis strategy is a self-validating system. A confident identification requires a match of both the mass spectrum and the retention index on two different column phases.

Core Identification Workflow

The following diagram illustrates the logical flow from sample acquisition to confirmed identification, emphasizing the dual validation checkpoints.



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